

Operational Guide: Safe Disposal of 2-Amino-3'-hydroxy-acetophenone Hydrochloride

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Compound of Interest

Compound Name:	2-Amino-3'-hydroxy-acetophenone hydrochloride
CAS No.:	14665-75-9
Cat. No.:	B598515

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Executive Summary

This guide defines the standard operating procedure (SOP) for the disposal of **2-Amino-3'-hydroxy-acetophenone hydrochloride**. As a researcher, you must recognize that this compound combines an aromatic amine, a phenol, and a hydrochloride salt. This unique structure necessitates specific segregation from oxidizers (to prevent ignition) and strong bases (to prevent uncontrolled exothermic liberation of the free amine).

The Core Directive: Do not treat this substance as general trash or drain-safe waste. It requires collection as Hazardous Chemical Waste for high-temperature incineration.

Chemical Hazard Profile

Understanding the "Why" behind the protocol is essential for compliance. This substance presents risks primarily due to its acidity (HCl salt) and the biological activity associated with aromatic amines.

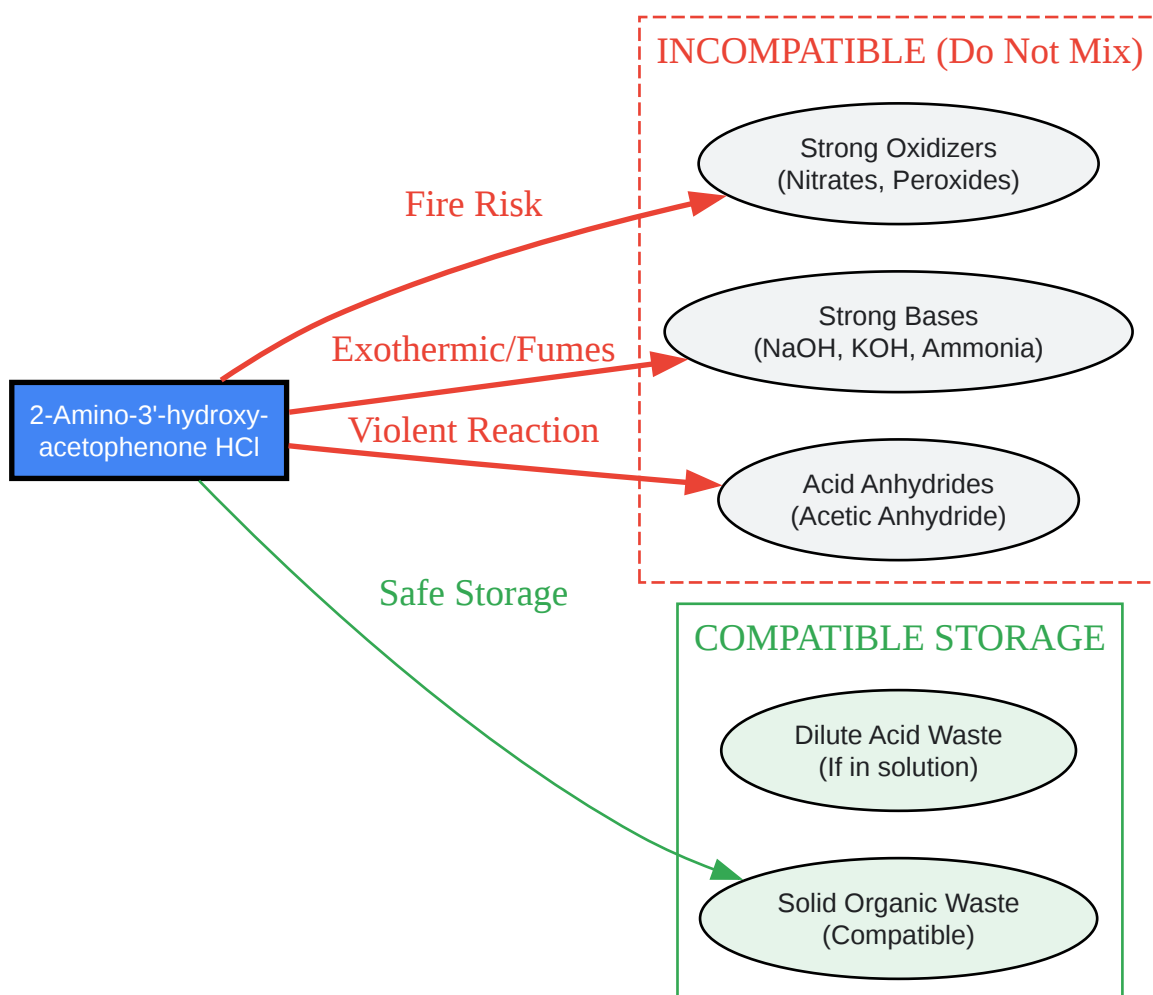
Parameter	Data	Operational Implication
CAS Number	14665-75-9	Use this for waste manifesting. [1]
Physical State	Solid (Crystalline powder)	High dust potential; requires respiratory protection during transfer.
Acidity	Acidic in solution (HCl salt)	Corrosive risk: Do not store in metal containers prone to acid attack.
Reactivity	Incompatible with Oxidizers & Bases	Segregation is critical. Risk of fire with oxidizers; fumes with bases.
Toxicity	Irritant (H315, H319, H335); Acute Tox 4	PPE Mandatory: Nitrile gloves, safety goggles, N95/P100 mask if dusting.

Pre-Disposal Segregation (The Self-Validating System)

Safety in disposal begins with storage. You must segregate this chemical at the source. Mixing this hydrochloride salt with incompatible waste streams is the most common cause of laboratory waste accidents.

Segregation Logic Diagram

The following diagram illustrates the critical "Keep Apart" rules to prevent reaction in the waste container.



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Figure 1: Segregation logic preventing cross-reactivity in waste accumulation areas.[2][3][4]

Disposal Workflow

Select the protocol below that matches the physical state of your waste.

Scenario A: Solid Waste (Excess Reagent)

Best practice for pure chemical or spill cleanup debris.

- Container Selection: Use a wide-mouth High-Density Polyethylene (HDPE) or glass jar. Avoid metal containers due to the corrosive nature of the hydrochloride salt.

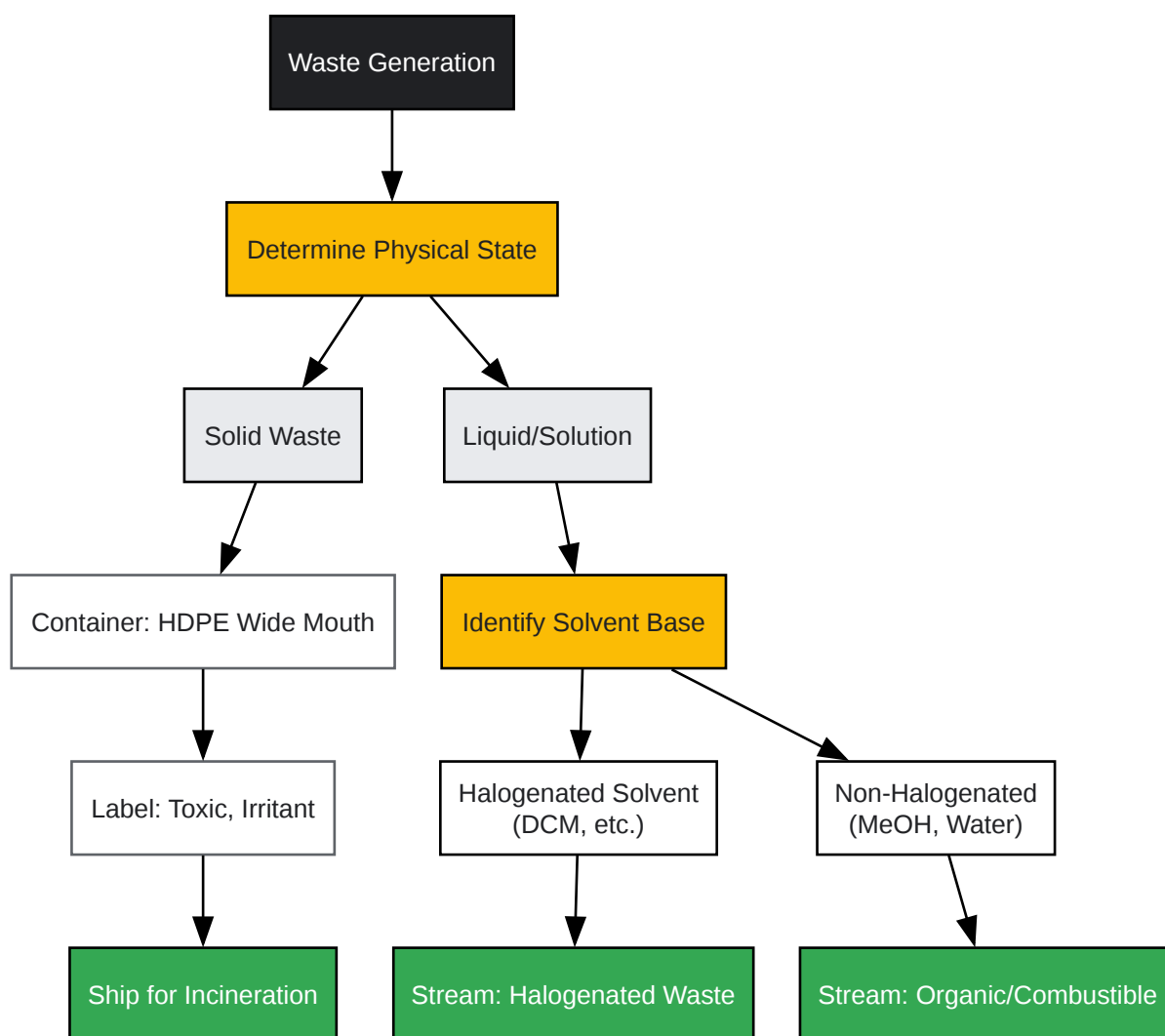
- Labeling: Affix a hazardous waste label.
 - Constituents: "**2-Amino-3'-hydroxy-acetophenone hydrochloride**" (Do not use abbreviations).[1][5]
 - Hazards: Check "Toxic" and "Irritant."[6]
- Accumulation: Keep the container closed at all times except when adding waste.
- Disposal Path: Hand off to your facility's EHS (Environmental Health & Safety) team for Incineration.

Scenario B: Liquid Waste (Mother Liquors/HPLC Waste)

Common when the chemical is dissolved in solvents like Methanol, DMSO, or Water.

- Characterize the Solvent: The solvent dictates the waste stream, not the solute.
 - Halogenated Solvents (DCM, Chloroform): Use the "Halogenated Waste" stream.
 - Non-Halogenated Solvents (Methanol, Acetone): Use the "Non-Halogenated Organic" stream.
- pH Check: If the solution is aqueous, verify pH. If $\text{pH} < 2$ (due to HCl), it may be classified as Corrosive (D002).
 - Action: Do NOT neutralize in the waste container unless authorized by your specific site license. Neutralization generates heat. It is safer to label it as "Acidic Organic Waste" and let the disposal facility handle treatment.
- No Drain Disposal: Under no circumstances should aromatic amines be poured down the sink. They are potential aquatic toxins and can persist in water treatment systems.

Operational Decision Tree



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Figure 2: Decision matrix for determining the correct waste stream.

Emergency Procedures: Spill Management

In the event of a benchtop spill, immediate action prevents exposure and contamination.

- Isolate: Evacuate the immediate area. Post "Do Not Enter" signage.
- PPE Upgrade: Wear double nitrile gloves, lab coat, goggles, and a P100 respirator if powder is airborne.
- Neutralization (Critical Step):

- Since the material is an acid salt, it will be acidic when wet.
- Gently cover the spill with Sodium Bicarbonate (Soda Ash) or Calcium Carbonate.
- Why? This neutralizes the HCl, preventing acid burns during cleanup and reducing the volatility of the mixture.
- Collection:
 - Sweep the neutralized powder (now mixed with soda ash) into a dustpan.
 - Place in a sealed container/bag.
 - Label as "Hazardous Waste: Spill Debris (Contains 2-Amino-3'-hydroxy-acetophenone HCl)".
- Decontamination: Wash the surface with soap and water. Test surface pH to ensure neutrality.

Regulatory Compliance (US/Global Context)

While specific RCRA codes depend on the final mixture, the following classifications generally apply to the pure substance:

- RCRA Classification: Not P-listed or U-listed. Defaults to Characteristic Waste if it exhibits Ignitability (D001) or Corrosivity (D002).
- DOT Shipping (for waste): Likely regulated as "Corrosive solid, acidic, organic, n.o.s." or "Toxic solids, organic, n.o.s." depending on specific testing.
- Sewer Ban: Strictly prohibited from sanitary sewer discharge due to aromatic amine content [1].

References

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